

Application of Liquid Chromatography for GM3-Ganglioside Separation: Application Notes and Protocols

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Compound of Interest

Compound Name: GM3-Ganglioside

Cat. No.: B13822009

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Introduction

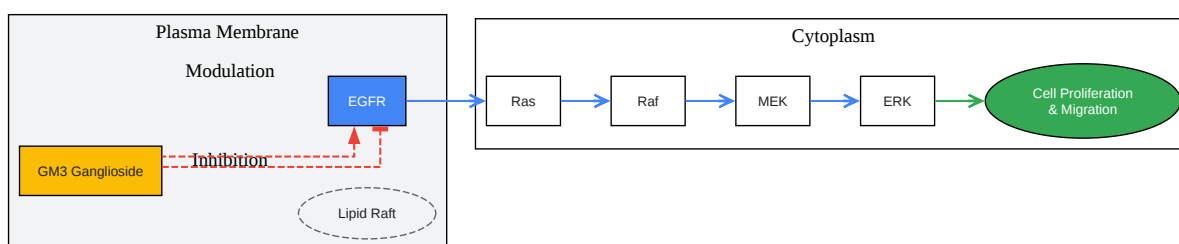
Ganglioside GM3, a monosialodihexosylganglioside, is the simplest ganglioside and serves as a precursor for the biosynthesis of more complex gangliosides. It is a crucial component of the outer leaflet of the plasma membrane, where it is involved in various cellular processes, including signal transduction, cell adhesion, and modulation of receptor functions.

Dysregulation of GM3 expression has been implicated in various pathological conditions, including cancer and metabolic diseases. Consequently, accurate and robust analytical methods for the separation and quantification of GM3 are essential for advancing research and drug development.

This document provides detailed application notes and protocols for the separation of **GM3-gangliosides** using liquid chromatography (LC), a powerful technique for analyzing complex lipid mixtures. Both reversed-phase (RP) and hydrophilic interaction liquid chromatography (HILIC) methods coupled with mass spectrometry (MS) are discussed, offering orthogonal approaches for comprehensive GM3 analysis.

Signaling and Biosynthetic Pathways of GM3-Ganglioside

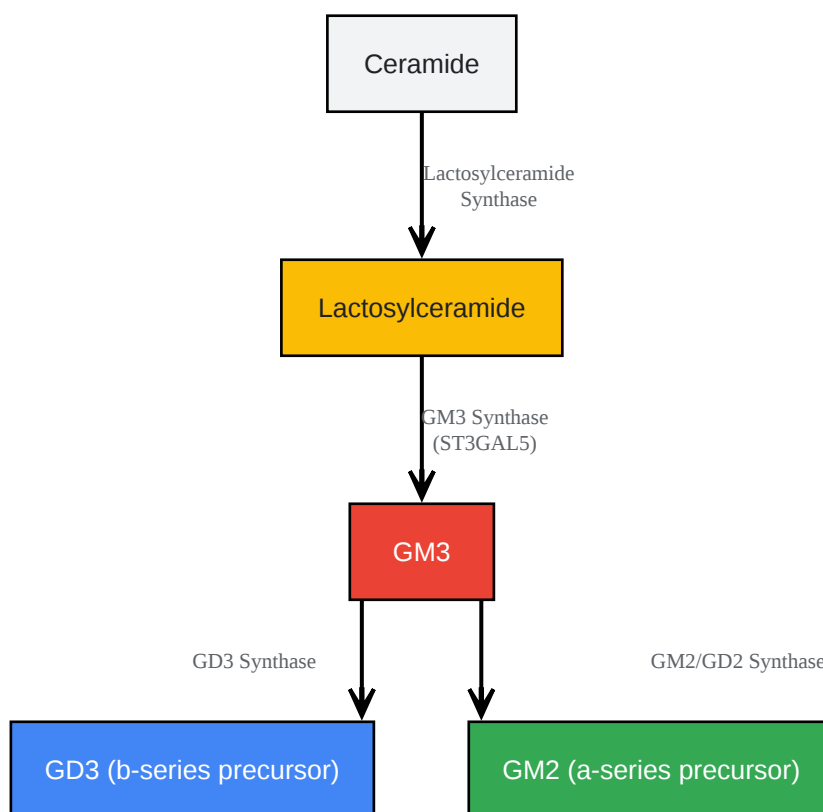
GM3 plays a significant modulatory role in signal transduction pathways at the plasma membrane. It is a key component of lipid rafts, specialized membrane microdomains that organize signaling molecules. By influencing the localization and activity of receptor tyrosine kinases, such as the epidermal growth factor receptor (EGFR), GM3 can regulate downstream signaling cascades like the Ras/Raf/MEK/ERK (MAPK) pathway.



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GM3 modulates EGFR signaling within lipid rafts.

GM3 is synthesized in the Golgi apparatus and transported to the plasma membrane. It is the precursor for the "a" and "b" series of gangliosides. The biosynthesis of GM3 from lactosylceramide is a key regulatory step in the overall ganglioside biosynthetic pathway.



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